

# A Technical Guide to the Physical Characteristics of Trioctylamine-d6

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This technical guide provides a comprehensive overview of the physical characteristics of **Trioctylamine-d6**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound is utilized.

Disclaimer: Specific experimental data for **Trioctylamine-d6** is not readily available in published literature. The data presented in this guide is for the non-deuterated form, Trioctylamine. The physical properties of an isotopically labeled compound such as **Trioctylamine-d6** are expected to be very similar to its non-deuterated counterpart. However, slight variations may exist, and the provided data should be used as a close approximation.

## **Core Physical and Chemical Properties**

Trioctylamine is a tertiary amine that is a clear, colorless to pale yellow liquid at room temperature.[1][2] It is characterized by its long hydrocarbon chains, which contribute to its hydrophobic nature.[3] While it is soluble in many organic solvents like ethanol, ether, and chloroform, it is insoluble in water.[1][4]

## **Summary of Physical Characteristics**

The following table summarizes the key physical and chemical properties of Trioctylamine.



Property	Value	Reference
Chemical Formula	C24H51N	
Molecular Weight	353.67 g/mol	_
Appearance	Clear, colorless to pale yellow liquid	<del>-</del>
Odor	Ammonia-like	_
Density	0.809 g/mL at 25 °C	_
0.810 g/mL at 20 °C		
Melting Point	-34 °C	_
Boiling Point	365-367 °C at 760 mmHg	
164-168 °C at 0.7 mmHg		
Flash Point	168 °C (closed cup)	_
Solubility in Water	Insoluble	_
Solubility in Organic Solvents	Soluble in ethanol, benzene, chloroform	_
Refractive Index	n20/D 1.449	<del>-</del>

## **Experimental Protocols**

Detailed experimental protocols are essential for the accurate determination of the physical properties of high molecular weight amines like Trioctylamine. Below are methodologies for key experiments.

## **Determination of Boiling Point**

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a high-boiling-point liquid like Trioctylamine, distillation under reduced pressure is often employed.

Protocol:



- Apparatus Setup: Assemble a distillation apparatus consisting of a round-bottom flask, a
  distillation head with a thermometer, a condenser, and a receiving flask. Connect the
  apparatus to a vacuum source.
- Sample Preparation: Place a measured volume of Trioctylamine into the round-bottom flask along with boiling chips to ensure smooth boiling.
- Heating and Evacuation: Begin to gently heat the flask while gradually reducing the pressure to the desired level (e.g., 0.7 mmHg).
- Equilibrium and Measurement: Observe the temperature as the liquid begins to boil and the
  vapor condenses. The boiling point is the stable temperature reading on the thermometer as
  the condensate is collected in the receiving flask.

## **Determination of Density**

The density of a liquid can be determined using a pycnometer, which is a flask with a precise volume.

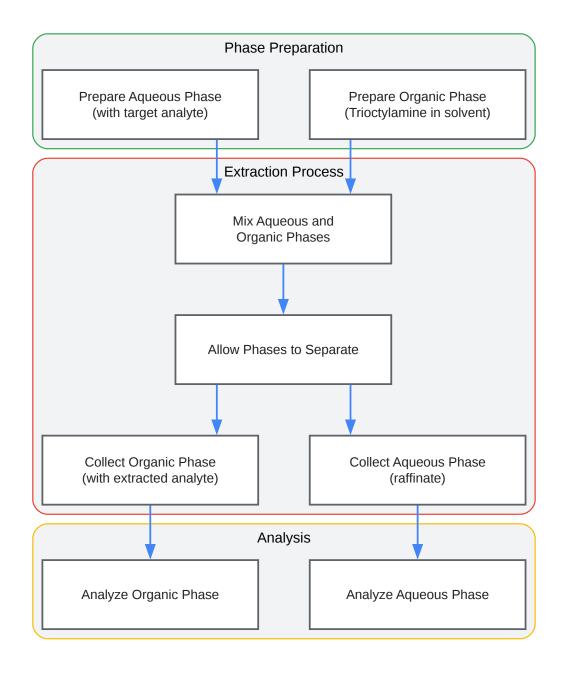
#### Protocol:

- Pycnometer Preparation: Thoroughly clean and dry a pycnometer of a known volume.
- Weighing (Empty): Accurately weigh the empty, dry pycnometer.
- Filling: Fill the pycnometer with Trioctylamine, ensuring there are no air bubbles. The temperature of the sample should be controlled and recorded (e.g., 25 °C).
- Weighing (Filled): Weigh the pycnometer filled with the amine.
- Calculation: The density is calculated by dividing the mass of the amine (filled weight minus empty weight) by the volume of the pycnometer.

## Application in Experimental Workflows: Solvent Extraction



Trioctylamine is widely used as an extractant in liquid-liquid extraction processes, particularly for the separation of metal ions and organic acids from aqueous solutions. The following diagram illustrates a typical experimental workflow for such an application.





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Caption: Experimental workflow for liquid-liquid extraction using Trioctylamine.

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